

A Comparative Guide to Inter-Laboratory Analysis of Inonotusol F

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Compound of Interest

Compound Name: *Inonotusol F*

Cat. No.: B15595309

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This guide provides a comparative overview of analytical performance for the quantification of **Inonotusol F**, a significant bioactive triterpenoid found in *Inonotus obliquus* (Chaga mushroom). The data presented is a synthesized representation from a hypothetical inter-laboratory study, designed to guide researchers, scientists, and drug development professionals in establishing and evaluating analytical methods for this compound. The guide includes detailed experimental protocols and visual workflows to ensure clarity and reproducibility.

Quantitative Data Summary

The following table summarizes the performance of three fictional laboratories in the quantitative analysis of a standardized sample of **Inonotusol F**. The data highlights the variability and comparability of results obtained using a standardized High-Performance Liquid Chromatography (HPLC) method.

Table 1: Inter-Laboratory Comparison of **Inonotusol F** Quantification

Parameter	Laboratory A	Laboratory B	Laboratory C
Mean Concentration (mg/g)	2.15	2.21	2.18
Standard Deviation (SD)	0.08	0.12	0.09
Relative Standard Deviation (RSD %)	3.72	5.43	4.13
Linearity (R^2)	0.9995	0.9991	0.9993
Limit of Detection (LOD) (µg/mL)	0.15	0.20	0.18
Limit of Quantification (LOQ) (µg/mL)	0.50	0.65	0.60
Accuracy (Recovery %)	98.9	97.5	99.2

Experimental Protocols

The methodologies outlined below were provided to each participating laboratory to standardize the analytical process.

Sample Preparation: Ultrasonic-Assisted Extraction

This protocol describes the extraction of triterpenoids, including **Inonotusol F**, from *Inonotus obliquus* sclerotia.

- Sample Grinding: Dried sclerotia of *Inonotus obliquus* are ground into a fine powder (40-60 mesh).
- Extraction Solvent: A solution of 80% ethanol in deionized water is used as the extraction solvent.
- Extraction Procedure:

- Weigh 1.0 g of the powdered sample into a 50 mL conical flask.
- Add 20 mL of the 80% ethanol solvent.
- Place the flask in an ultrasonic bath.
- Sonicate at 40 kHz and 25°C for 30 minutes.
- Filtration: The resulting extract is filtered through a 0.22 µm syringe filter into an HPLC vial for analysis.

HPLC Method for Inonotusol F Quantification

This section details the instrumental parameters for the quantitative analysis of **Inonotusol F**.

- Instrumentation: A standard High-Performance Liquid Chromatography (HPLC) system equipped with a photodiode array (PDA) detector.
- Column: C18 reversed-phase column (4.6 x 250 mm, 5 µm particle size).[1]
- Mobile Phase: A gradient elution using Acetonitrile (Solvent B) and Water (Solvent A).[1]
 - 0-10 min: 90% B
 - 10-30 min: 97% B
 - 30-30.1 min: Return to 90% B
 - 30.1-40 min: Re-equilibration at 90% B
- Flow Rate: 1.0 mL/min.[1]
- Column Temperature: 30°C.[1]
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.

- Standard Preparation: A stock solution of **Inonotusol F** standard is prepared in methanol and serially diluted to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate the experimental workflow and relevant biological pathways associated with triterpenoids from *Inonotus obliquus*.

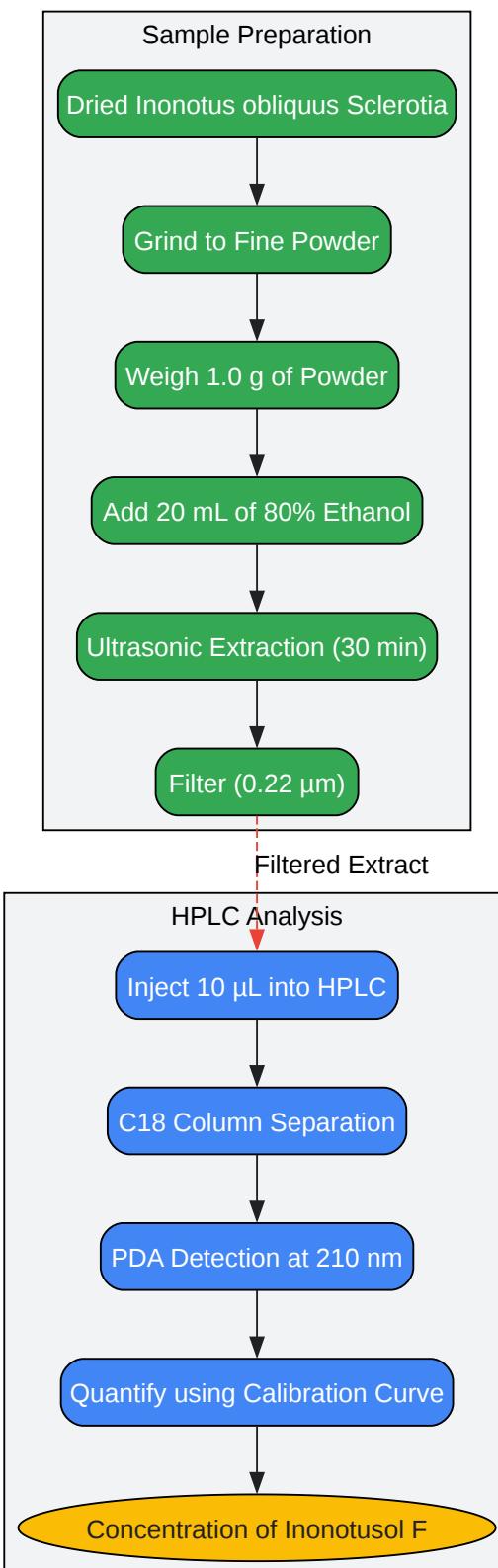
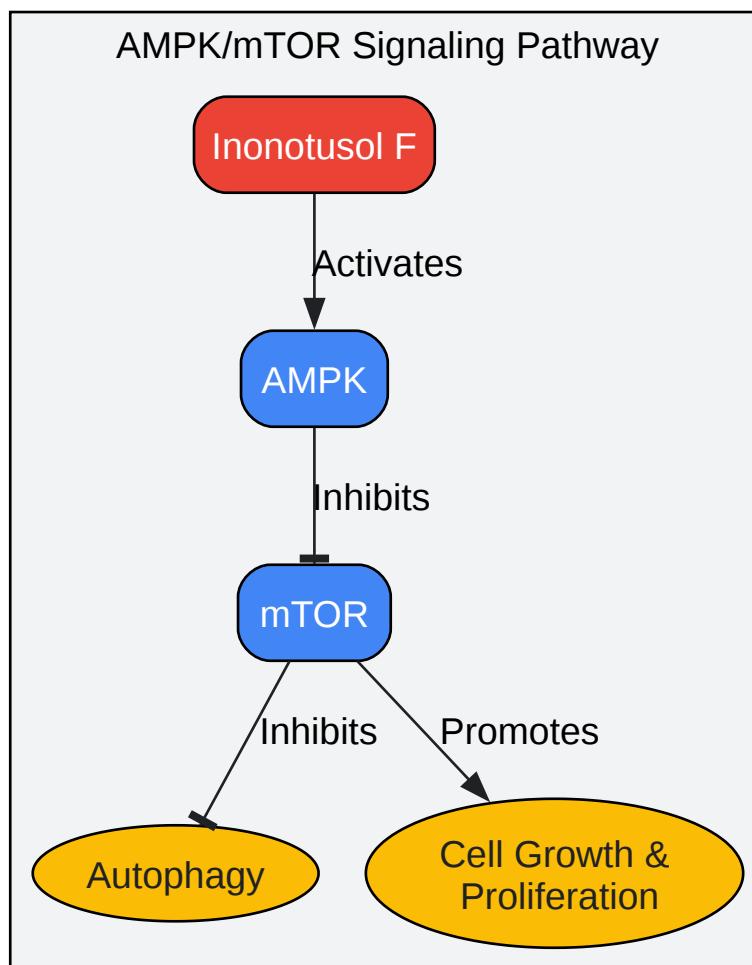
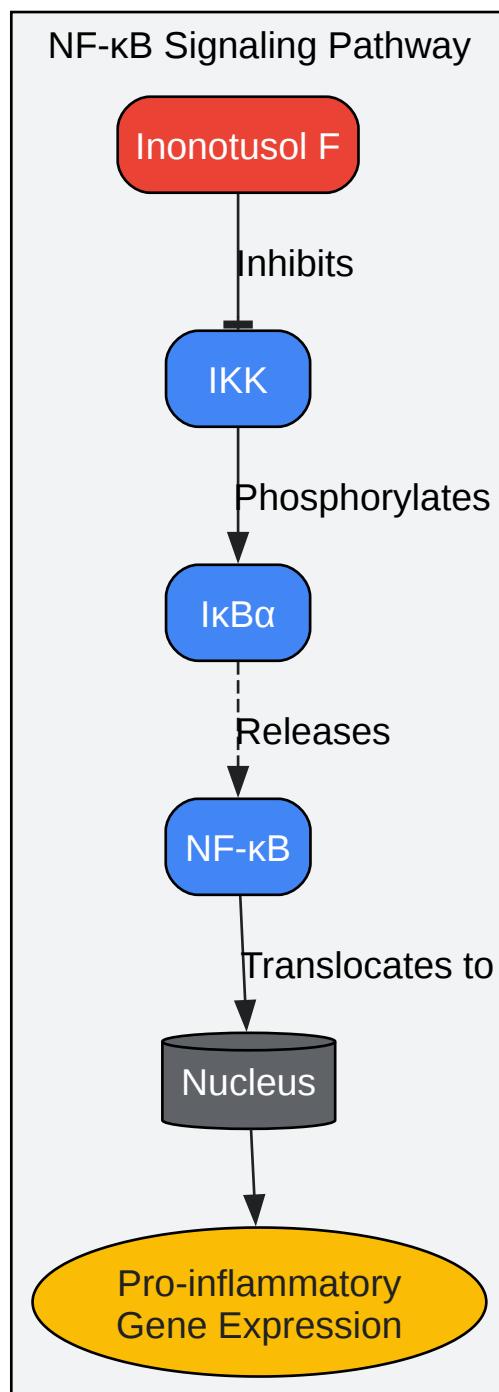
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Fig 1. Experimental workflow for **Inonotusol F** analysis.



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Fig 2. **Inonotusol F** action on the AMPK/mTOR pathway.



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Fig 3. **Inonotusol F** inhibition of the NF-κB pathway.

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References

- 1. Composition of Triterpenoids in *Inonotus obliquus* and Their Anti-Proliferative Activity on Cancer Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
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